

# Solubility Profile of Ethyl Violet in Water and Ethanol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl Violet

Cat. No.: B147770

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the solubility characteristics of **Ethyl Violet** (CAS No. 2390-59-2; C.I. Basic Violet 4), a triarylmethane dye, in two common laboratory solvents: water and ethanol. This document is intended for researchers, scientists, and professionals in drug development and related fields who utilize **Ethyl Violet** in their work.

## Executive Summary

**Ethyl Violet** is a synthetic dye with wide-ranging applications, including as a biological stain and pH indicator.<sup>[1]</sup> Its effectiveness in these applications is often dependent on its solubility in aqueous and alcoholic solutions. This guide synthesizes available data on the solubility of **Ethyl Violet** in water and ethanol, presents a standardized experimental protocol for solubility determination, and provides a logical workflow for this process.

## Quantitative Solubility Data

The solubility of a substance is its maximum concentration in a solvent at a given temperature. For **Ethyl Violet**, reported solubility values in water vary across different sources, while quantitative data for pure ethanol is not readily available in the reviewed literature. The data is summarized in Table 1.

Table 1: Solubility of **Ethyl Violet**

Solvent	Solubility (g/100 mL)	Temperature	Conditions/Notes	Reference(s)
Water	1.0	Room Temperature	Most frequently cited value.	[2][3][4][5]
Water	0.1	Not Specified		
Water	0.5	60°C	Requires ultrasonic agitation and heating.	[6]
Ethanol	Soluble	Not Specified	Quantitative data is not specified in the literature. Described as "readily dissolves" or "easily soluble".	[7]

Note: The discrepancy in the reported aqueous solubility may be due to variations in the experimental conditions or the purity of the dye used.

## Experimental Protocol for Solubility Determination

A reliable and standardized method for determining the solubility of chemical compounds is the shake-flask method, as described in the OECD Test Guideline 105. This method is considered the gold standard for obtaining equilibrium solubility data.

### Principle

An excess amount of the solid dye is agitated in the solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The saturated solution is then separated from the excess solid, and the concentration of the dissolved dye is determined using a suitable analytical method, such as UV-Vis spectrophotometry.

### Materials and Equipment

- **Ethyl Violet** powder (of known purity)
- Solvent (e.g., distilled water, absolute ethanol)
- Conical flasks with stoppers
- Constant temperature shaker bath or orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$ )
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

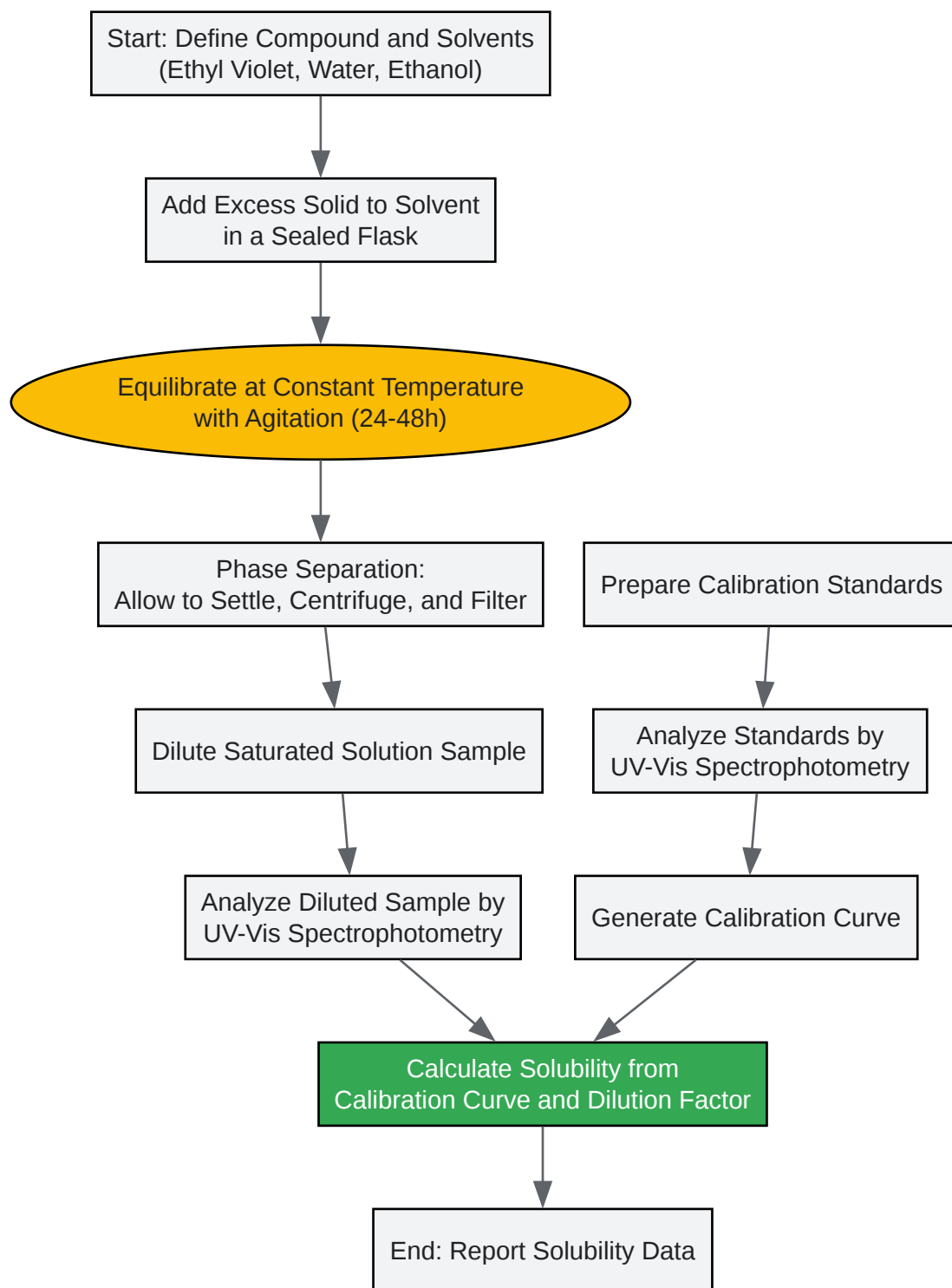
## Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of **Ethyl Violet** powder to a conical flask containing a known volume of the solvent (e.g., 50 mL). The excess solid should be clearly visible.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a constant temperature shaker bath (e.g., 25  $^{\circ}\text{C} \pm 0.5$   $^{\circ}\text{C}$ ) and agitate for a sufficient time to reach equilibrium (typically 24 to 48 hours). A preliminary test can determine the optimal equilibration time.
- Phase Separation:
  - After equilibration, remove the flask from the shaker and allow it to stand to let the excess solid settle.
  - To ensure complete removal of undissolved particles, centrifuge an aliquot of the supernatant at a high speed.

- Carefully withdraw a sample from the clear supernatant and filter it using a syringe filter. This step is critical to avoid including any solid particles in the final measurement.
- Concentration Analysis (UV-Vis Spectrophotometry):
  - Prepare a series of standard solutions of **Ethyl Violet** of known concentrations in the same solvent.
  - Measure the absorbance of these standards at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Ethyl Violet** (approximately 596 nm).
  - Plot a calibration curve of absorbance versus concentration.
  - Accurately dilute the filtered saturated solution to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
  - Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility.

## Visualization of Experimental Workflow

The logical flow of the solubility determination process is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for Solubility Determination via Shake-Flask Method.

## Conclusion

This technical guide has consolidated the available solubility data for **Ethyl Violet** in water and ethanol. While there are some discrepancies in the reported aqueous solubility, a value of 1.0 g/100 mL is most commonly cited. The solubility in ethanol is qualitatively described as high, though a precise quantitative value is elusive in the current literature. The provided experimental protocol, based on the robust shake-flask method, offers a standardized approach for researchers to determine the solubility of **Ethyl Violet** with high accuracy in their own laboratories. This information is crucial for the effective formulation and application of this versatile dye in scientific research and development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. ETHYL VIOLET CAS#: 2390-59-2 [m.chemicalbook.com]
- 3. ETHYL VIOLET | 2390-59-2 [chemicalbook.com]
- 4. ETHYL VIOLET | 2390-59-2 [chemicalbook.com]
- 5. ETHYL VIOLET | 2390-59-2 [amp.chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Buy Ethyl Violet For Microscopy, Affordable Price, Laboratory-Grade Dye/Stain [abchemicalindustries.com]
- To cite this document: BenchChem. [Solubility Profile of Ethyl Violet in Water and Ethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147770#solubility-of-ethyl-violet-in-water-and-ethanol]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)